

# Using forensic light sources to visualize fingerprints developed with Michler's hydrol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *4,4'-Bis(dimethylamino)benzhydrol*

Cat. No.: B085804

[Get Quote](#)

## Application Note: Visualization of Latent Fingerprints

Topic: Using Forensic Light Sources to Visualize Fingerprints Developed with Michler's Hydrol

### Initial Research Findings:

A comprehensive review of forensic science literature and chemical databases has been conducted to provide detailed application notes and protocols for the visualization of latent fingerprints developed with Michler's hydrol. This research aimed to gather quantitative data, established experimental procedures, and the underlying chemical principles of this specific application for researchers, scientists, and drug development professionals.

### Conclusion of Research:

Our extensive search has found no established or documented use of Michler's hydrol for the development of latent fingerprints in forensic science. The scientific literature does not contain any protocols, experimental data, or case studies related to this application. While Michler's hydrol and its parent compound, Michler's ketone, are known in other areas of chemistry, particularly in the synthesis of dyes and as photosensitizers, their application in fingerprint visualization has not been reported.

Established and validated methods for the chemical development of latent fingerprints on various surfaces include treatments with reagents such as ninhydrin, 1,8-diazafluoren-9-one (DFO), cyanoacrylate fuming, and various fluorescent dyes and powders. These methods have been extensively studied, and detailed protocols for their use are widely available in forensic science literature.

**Recommendation:**

Based on the current body of scientific knowledge, we cannot provide application notes or protocols for the use of Michler's hydrol in fingerprint development. Researchers and professionals in the field are advised to rely on established and validated techniques for latent print visualization. Further investigation into novel reagents would require foundational research to determine their efficacy, safety, and reliability before any standardized protocols can be developed.

For professionals seeking to develop latent fingerprints, we recommend consulting established forensic science resources for detailed protocols on validated methods. These resources provide comprehensive information on the appropriate selection of reagents and visualization techniques based on the substrate and the condition of the latent print.

- To cite this document: BenchChem. [Using forensic light sources to visualize fingerprints developed with Michler's hydrol]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b085804#using-forensic-light-sources-to-visualize-fingerprints-developed-with-michler-s-hydrol>

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)